

ON 146040: Test Panel Overview

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

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The table below summarizes the key specifications for the TAM Panel 146040 based on the available information [1]:

Feature	Specification
Product Name	TAM Panel 146040
Material	Stainless Steel
Plate Thickness	0.100" (2.5 mm)
Test Surface	Half hard chrome coated (with cracks), half grit blasted
Primary Use	Process verification for liquid penetrant testing (dye and fluorescent)
Compliance	Pratt & Whitney Requirements TAM 146040

General Framework for Stability Studies

While specific protocols for **ON 146040** are not available, the **U.S. Environmental Protection Agency (EPA)** encourages an alternative approach for stability studies that may be useful for structuring your own protocols [2]. Furthermore, a research paper on the stability of parenteral nutrition highlights key parameters and methodologies that are standard in stability testing across scientific fields [3].

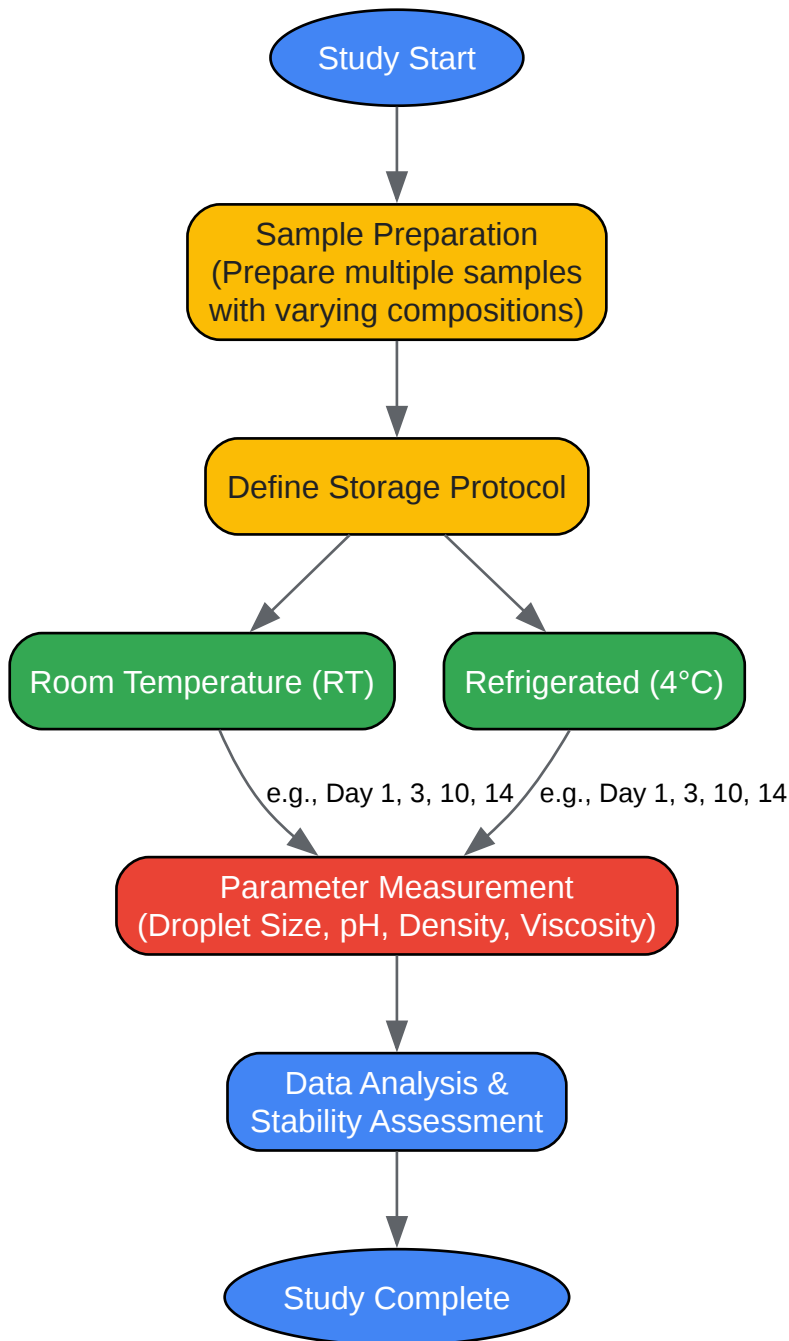
You can adapt the following experimental framework:

- **Objective:** To determine how changes in composition and storage conditions affect the stability of a product or sample.
- **Key Parameters to Measure:**
 - **Droplet Diameter:** Monitoring mean droplet diameter and the population of large-diameter droplets is critical for emulsion stability [3].
 - **pH, Density, and Viscosity:** These are common physical and chemical parameters tracked over time to assess stability [3].
- **Sample Preparation:** Prepare multiple samples, modifying the concentration of critical components to test their impact on stability [3].
- **Storage Protocols:** Store samples under different conditions, typically including **room temperature (RT)** and **refrigerated (e.g., 4°C)**, and take measurements at predetermined time points (e.g., days 1, 3, 10, and 14) [3].

Proposed Workflow Diagram

The following Graphviz diagram outlines the core workflow for a general stability study that you can adapt for your specific needs.

Short Title: Experimental Stability Study Workflow



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References

1. TAM Panel 146040 - Stainless Steel [cgm-cigiemme.com]
2. Accelerated Storage Stability and Corrosion ... [epa.gov]
3. Physicochemical Stability of Hospital Parenteral Nutrition ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ON 146040: Test Panel Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002830#on-146040-stability-storage>]

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